

# Physcion 8-glucoside CAS number and molecular weight.

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## Compound of Interest

Compound Name: *Physcion 8-glucoside*

Cat. No.: *B150473*

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An In-Depth Technical Guide to Physcion 8-O- $\beta$ -D-glucopyranoside for Researchers and Drug Development Professionals

## Introduction

Physcion 8-O- $\beta$ -D-glucopyranoside (PG) is a naturally occurring anthraquinone glycoside that has garnered significant attention within the scientific community.<sup>[1][2]</sup> As a bioactive constituent isolated from various medicinal plants, including *Rumex japonicus* Houtt and the roots of Chinese rhubarb (*Rheum officinale*), it represents a promising candidate for therapeutic development.<sup>[3][4]</sup> Unlike its aglycone form, physcion, the glycosidic moiety of PG significantly influences its solubility and pharmacokinetic profile. Emerging research has illuminated its diverse pharmacological activities, ranging from anti-inflammatory and anti-sepsis properties to potent anti-cancer effects with minimal adverse effects reported.<sup>[1][2][5]</sup> This guide provides a comprehensive technical overview of Physcion 8-O- $\beta$ -D-glucopyranoside, synthesizing current knowledge on its chemical properties, biological mechanisms, and essential experimental protocols to support its investigation and application in a research and drug development context.

## Core Chemical and Physical Identity

Accurate identification is the cornerstone of reproducible research. Physcion 8-O- $\beta$ -D-glucopyranoside is a derivative of physcion, an anthraquinone, where a  $\beta$ -D-glucopyranosyl unit is attached at the C-8 position via an O-glycosidic bond. It is important for researchers to note that while the CAS number 23451-01-6 is most consistently associated with this specific

isomer in commercial and research databases, other CAS numbers, such as 26296-54-8, may be used for closely related isomers or in different databases; careful verification is always recommended.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Key Properties Summary

The fundamental physicochemical properties of Physcion 8-O- $\beta$ -D-glucopyranoside are summarized below. These parameters are critical for designing experimental conditions, including solvent selection for assays and formulation development.

Property	Value	Source(s)
CAS Number	23451-01-6	<a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Molecular Formula	$C_{22}H_{22}O_{10}$	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[10]</a>
Molecular Weight	446.40 g/mol	<a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[11]</a>
Appearance	Light yellow to yellow solid/powder	<a href="#">[3]</a> <a href="#">[8]</a>
Melting Point	235°C	<a href="#">[4]</a> <a href="#">[8]</a>
Solubility	Soluble in DMSO, Methanol, Ethanol; Slightly soluble in water.	<a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[12]</a> <a href="#">[13]</a>

## Biological Activities and Mechanisms of Action

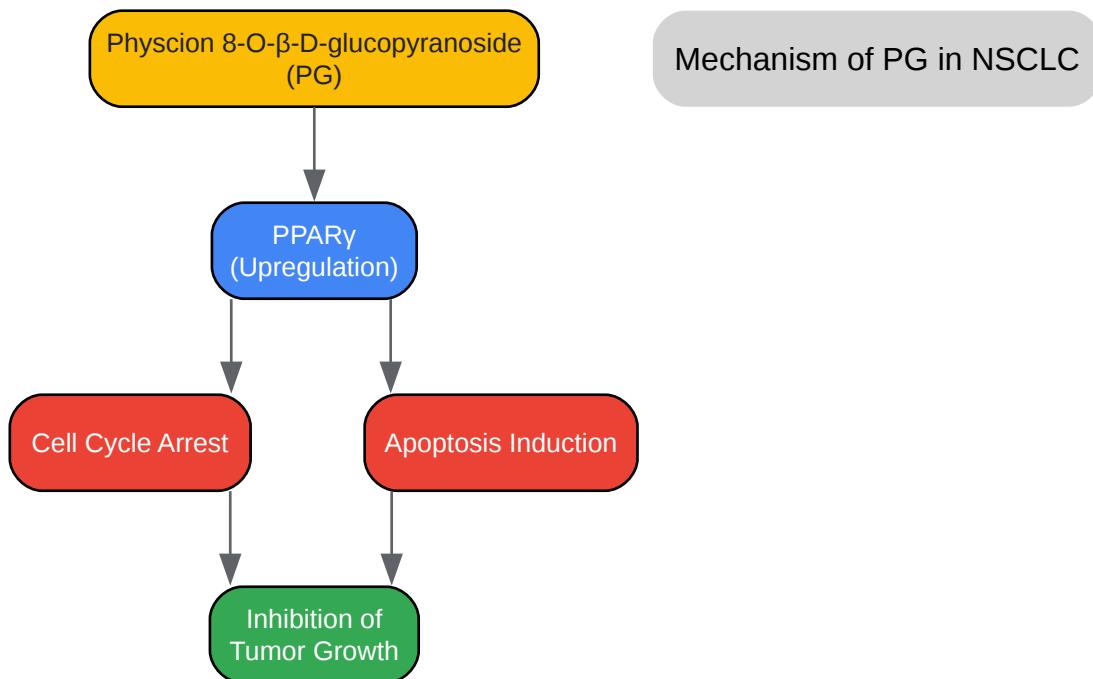
Physcion 8-O- $\beta$ -D-glucopyranoside exerts a wide spectrum of biological effects, with its anti-cancer and anti-inflammatory activities being the most extensively studied.[\[1\]](#)[\[2\]](#) Understanding the underlying mechanisms is crucial for identifying potential therapeutic targets and designing robust in-vitro and in-vivo studies.

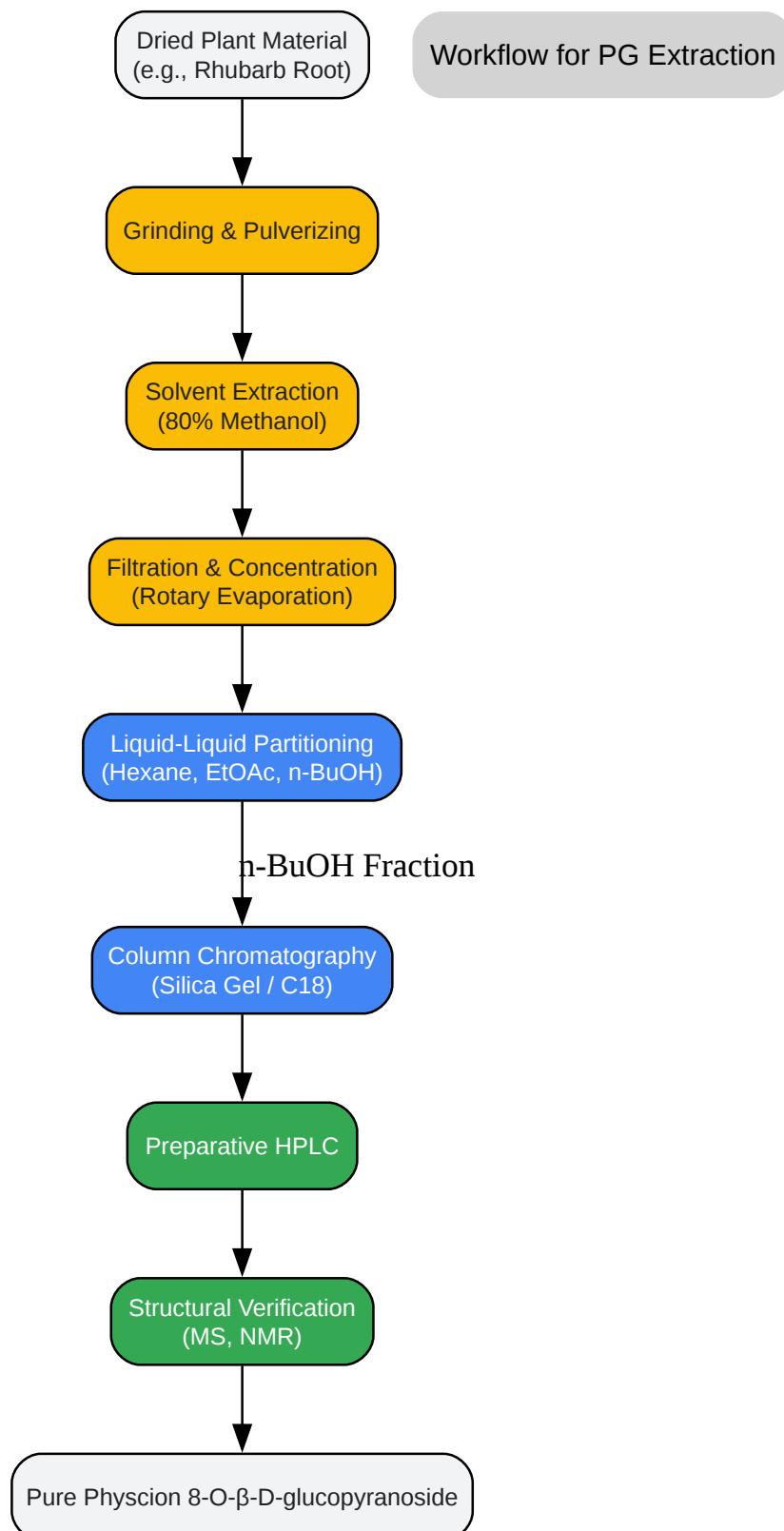
### Anti-Cancer Activity

The anti-neoplastic properties of PG are multifaceted, involving the regulation of numerous cellular signaling pathways that govern cell proliferation, survival, and metastasis.[\[1\]](#)[\[2\]](#)

- Induction of Apoptosis and Cell Cycle Arrest: Studies have demonstrated that PG can induce apoptosis (programmed cell death) and cause cell cycle arrest in various cancer cell lines, including non-small cell lung cancer (NSCLC) and ovarian cancer.[\[3\]](#)[\[14\]](#) This is a critical mechanism for eliminating malignant cells.
- Modulation of Signaling Pathways: PG has been shown to upregulate Peroxisome Proliferator-Activated Receptor  $\gamma$  (PPAR $\gamma$ ), a nuclear receptor that plays a role in tumor suppression.[\[14\]](#) The activation of PPAR $\gamma$  by PG is a key event leading to its anti-tumor effects in NSCLC cells.[\[14\]](#)
- MicroRNA Regulation: In ovarian cancer models, PG has been found to exhibit anti-growth and anti-metastatic activities by downregulating miR-25, a microRNA implicated in cancer progression.[\[3\]](#)[\[9\]](#)

The diagram below illustrates the established mechanism of PG in non-small cell lung cancer.



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)